

# "2-(4-Chloro-2-methylphenoxy)ethanol" discovery and history

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(4-Chloro-2-methylphenoxy)ethanol

Cat. No.: B1294840

[Get Quote](#)

An in-depth analysis of the phenoxyalkanoic acid derivative, **2-(4-Chloro-2-methylphenoxy)ethanol**, reveals a significant disparity in available research compared to its close analogue, the widely documented herbicide 2-methyl-4-chlorophenoxyacetic acid (MCPA). This guide presents the available data for **2-(4-Chloro-2-methylphenoxy)ethanol** and provides a comprehensive technical overview of the discovery, history, and scientific understanding of MCPA, which is likely the intended subject of interest for researchers in this field.

## 2-(4-Chloro-2-methylphenoxy)ethanol: A cursory Overview

Scientific literature and historical records on the discovery and development of **2-(4-Chloro-2-methylphenoxy)ethanol** are sparse. The compound is identified by the CAS Number 36220-29-8.<sup>[1]</sup> While detailed experimental protocols and a history of its discovery are not readily available in published literature, some of its fundamental physicochemical properties have been reported.

## Physicochemical Properties

The known quantitative data for **2-(4-Chloro-2-methylphenoxy)ethanol** is summarized in the table below.

Property	Value
CAS Number	36220-29-8
Molecular Formula	C9H11ClO2
Molecular Weight	186.64 g/mol
Boiling Point	294.5°C at 760 mmHg
Density	1.198 g/cm <sup>3</sup>
Refractive Index	1.539
Flash Point	131.9°C

Due to the limited information available for **2-(4-Chloro-2-methylphenoxy)ethanol**, the remainder of this guide will focus on the closely related and historically significant compound, 2-methyl-4-chlorophenoxyacetic acid (MCPA).

## 2-Methyl-4-chlorophenoxyacetic acid (MCPA): A Comprehensive Technical Guide

MCPA is a prominent phenoxy herbicide that has been in extensive use since its introduction in the mid-20th century for the selective control of broad-leaf weeds in agriculture.[\[2\]](#)

### Discovery and History

The journey to the discovery of MCPA began in 1936 at the Jealott's Hill research center of Imperial Chemical Industries (ICI).[\[2\]](#) Researchers were investigating the effects of auxins, a class of plant hormones, on plant growth with the goal of developing a method to eliminate weeds without damaging cereal crops.

A pivotal breakthrough occurred in 1940 when William Templeman discovered that high concentrations of indole-3-acetic acid (IAA), a naturally occurring auxin, could halt the growth of and ultimately kill broadleaf plants.[\[2\]](#) This finding spurred further research into synthetic auxins, leading to the identification of MCPA as a highly effective and selective herbicide.[\[2\]](#)

The development of MCPA took place during World War II, and as a result, the research was subject to wartime secrecy. This led to a scenario of multiple independent discoveries. Four research groups were working on similar compounds concurrently in the United Kingdom and the United States: the ICI team, a group at Rothamsted Research in the UK, researchers at the American Chemical Paint Company, and a team led by Ezra Kraus and John W. Mitchell in the United States.[2]

Despite the parallel research efforts, ICI filed a patent application for both MCPA and the related herbicide 2,4-D on April 7, 1941, in the UK.[2] The first public disclosure of this new class of herbicides in the open scientific literature was a 1945 publication by Slade, Templeman, and Sexton.[2] ICI made the strategic decision to commercialize MCPA, influenced by their ready access to the precursor 2-methyl-4-chlorophenol. Following successful and extensive field trials, MCPA was first made available to farmers in the UK in 1946 as a 1% dust formulation.[2]

## Physicochemical Properties of MCPA

The physical and chemical characteristics of MCPA are well-documented and are crucial for its formulation and application as a herbicide.

Property	Value	Reference
CAS Number	94-74-6	[2]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>3</sub>	[2][3]
Molar Mass	200.62 g·mol <sup>-1</sup>	[2][3]
Appearance	White to light brown solid	[2][3]
Density	1.18-1.21 g/cm <sup>3</sup>	[2]
Melting Point	114 to 118 °C	[2]
Solubility in water	825 mg/L (at 23 °C)	[2]

## Experimental Protocols: Synthesis of MCPA

The synthesis of MCPA can be achieved through several methods. The traditional and most common industrial synthesis involves the reaction of 2-methyl-4-chlorophenol with chloroacetic

acid. An alternative route involves the direct chlorination of 2-methylphenoxyacetic acid.

#### Method 1: Condensation of 2-methyl-4-chlorophenol and Chloroacetic Acid

This protocol is based on the well-established industrial synthesis method.<sup>[2][4]</sup>

##### Materials:

- 2-methyl-4-chlorophenol (4-chloro-o-cresol)
- Chloroacetic acid ( $\text{ClCH}_2\text{CO}_2\text{H}$ )
- Strong base (e.g., sodium hydroxide)
- Water
- Mineral acid (e.g., hydrochloric acid or sulfuric acid) for acidification
- Organic solvent (e.g., toluene or xylene) for extraction (optional)

##### Procedure:

- A solution of the strong base in water is prepared in a reaction vessel equipped with a stirrer, reflux condenser, and temperature control.
- 2-methyl-4-chlorophenol is added to the alkaline solution and stirred until it dissolves to form the corresponding phenoxide salt.
- Chloroacetic acid is then added to the reaction mixture.
- The mixture is heated to reflux temperature and maintained under these conditions with continuous stirring to facilitate the condensation reaction.
- After the reaction is complete (monitored by a suitable analytical technique such as HPLC), the mixture is cooled.
- (Optional) The reaction mixture can be extracted with an organic solvent at a neutral pH to remove any unreacted 2-methyl-4-chlorophenol.

- The aqueous phase, containing the sodium salt of MCPA, is then acidified with a mineral acid (e.g., HCl or H<sub>2</sub>SO<sub>4</sub>).
- The acidification causes the MCPA to precipitate out of the solution as a solid.
- The precipitated MCPA is collected by filtration, washed with water to remove any remaining salts and acid, and then dried.

#### Method 2: Catalytic Chlorination of 2-methylphenoxyacetic acid

This method provides an alternative route to MCPA, starting from 2-methylphenoxyacetic acid.  
[\[5\]](#)

##### Materials:

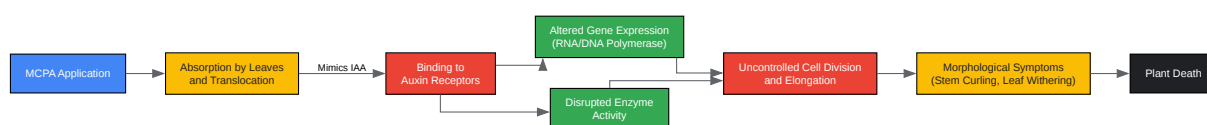
- 2-methylphenoxyacetic acid (MPA)
- Chlorinating agent (e.g., chlorine gas)
- Catalyst (e.g., imidazole ionic liquid)
- Organic solvent (optional)

##### Procedure:

- 2-methylphenoxyacetic acid is dissolved in a suitable solvent or used neat in the reaction vessel.
- The catalyst is added to the reaction mixture.
- The chlorinating agent is then introduced into the mixture under controlled temperature and pressure.
- The reaction is allowed to proceed until the desired level of chlorination is achieved, with the primary product being 2-methyl-4-chlorophenoxyacetic acid.
- Upon completion of the reaction, the solid MCPA product is isolated by filtration.

## Mechanism of Action and Signaling Pathways

MCPA functions as a synthetic auxin, mimicking the action of the natural plant growth hormone indole-3-acetic acid (IAA).[2] This mimicry leads to a cascade of events within susceptible plants, primarily broad-leaf species, resulting in uncontrolled and disorganized growth that ultimately leads to the plant's death.[2][6] The herbicide is absorbed through the leaves and translocated to the meristematic tissues, where active cell division and growth occur.[2] At a molecular level, MCPA influences the levels of RNA and DNA polymerase and affects the activity of enzymes involved in normal plant growth and development.[6]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for MCPA as a synthetic auxin herbicide.

## Toxicology Summary

The toxicological profile of MCPA has been evaluated in various animal studies. The primary target organs for toxicity are the liver and kidneys.[7][8]

Study Type	Species	NOAEL (No-Observed-Adverse-Effect Level)	LOAEL (Lowest-Observed-Adverse-Effect Level)	Key Findings	Reference
1-Year Oral Study	Dog	0.15 mg/kg/day	0.75 mg/kg/day	Renal toxicity at higher doses, characterized by elevated serum creatinine, urea, and potassium.	<a href="#">[7]</a>
90-Day Feeding Study	Dog	1 mg/kg/day	-	Based on the absence of kidney effects seen at higher doses in other studies.	<a href="#">[7]</a>
90-Day Feeding Study	Rat	2.5 mg/kg/day	5 mg/kg/day	Increased relative kidney weights at the LOAEL.	<a href="#">[7]</a>
4-Week Oral Study	Rat	-	2000 ppm (dietary)	Reduced food consumption and body weight gain (females); liver and kidney	<a href="#">[8]</a>

				identified as target organs.
Two-Generation Reproductive Study	Rat	-	-	No effects on reproduction at doses up to 450 ppm in the diet. [7]

Genotoxicity: MCPA has been assessed in a range of in vitro and in vivo genotoxicity assays. The weight of evidence from these studies indicates that MCPA is not genotoxic in vivo.[9] It is non-mutagenic in bacterial and mammalian cell gene mutation assays.[9] While some clastogenicity was observed in vitro in human peripheral lymphocytes, this occurred at high, cytotoxic concentrations and is likely a non-specific effect.[9] In vivo studies, such as the mouse bone marrow micronucleus assay, have shown no evidence of clastogenicity.[9] These findings are consistent with the lack of carcinogenicity observed in long-term feeding studies in rats and mice.[9]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. MCPA - Wikipedia [en.wikipedia.org]
- 3. (4-chloro-2-Methylphenoxy)acetic acid | C<sub>9</sub>H<sub>9</sub>ClO<sub>3</sub> | CID 7204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. EP0539462A1 - A method for preparing 4-chloro-2-methylphenoxyalkanoic acids - Google Patents [patents.google.com]
- 5. CN112479863A - Method for preparing 2-methyl-4-chlorophenoxyacetic acid by catalytic chlorination of 2-methylphenoxyacetic acid - Google Patents [patents.google.com]
- 6. waterquality.gov.au [waterquality.gov.au]



- 7. Document Display (PURL) | NSCEP | US EPA [[nepis.epa.gov](https://nepis.epa.gov)]
- 8. The comparative toxicology of 4-chloro-2-methylphenoxyacetic acid and its plant metabolite 4-chloro-2-carboxyphenoxyacetic acid in rats - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. ["2-(4-Chloro-2-methylphenoxy)ethanol" discovery and history]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294840#2-4-chloro-2-methylphenoxy-ethanol-discovery-and-history>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)